

A Technical Guide to Commercially Available (22R)-Budesonide-d6 for Researchers

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Compound of Interest

Compound Name: (22R)-Budesonide-d6

Cat. No.: B15611834

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **(22R)-Budesonide-d6**, a deuterated internal standard crucial for the accurate quantification of (22R)-Budesonide in biological matrices. This document outlines key suppliers, available product specifications, and detailed experimental protocols for its use in bioanalytical assays.

Introduction to (22R)-Budesonide and its Deuterated Analog

Budesonide is a potent glucocorticoid used in the treatment of asthma, allergic rhinitis, and inflammatory bowel disease.^{[1][2]} It exists as a mixture of two epimers, (22R)-Budesonide and (22S)-Budesonide. The (22R) epimer is known to possess higher anti-inflammatory activity.^[3] For pharmacokinetic and bioequivalence studies, a stable isotope-labeled internal standard is essential for accurate quantification by mass spectrometry. **(22R)-Budesonide-d6**, where six hydrogen atoms have been replaced by deuterium, serves as an ideal internal standard due to its similar physicochemical properties to the analyte and its distinct mass, allowing for precise differentiation in mass spectrometric analyses.

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **(22R)-Budesonide-d6** for research purposes. The following table summarizes the available quantitative data for their products. Researchers are advised to

request a certificate of analysis for the most current and lot-specific information.

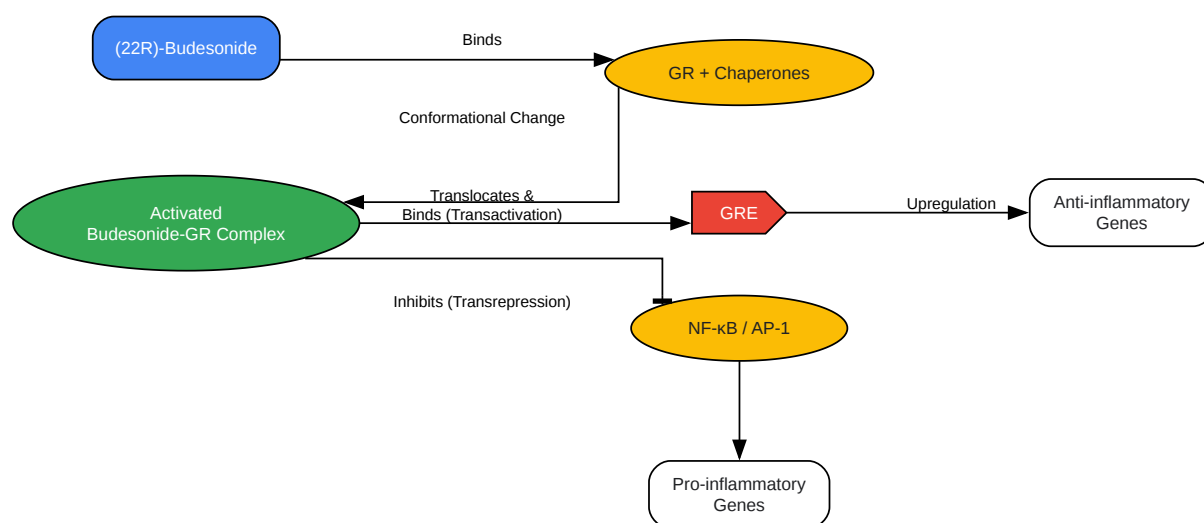
Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Purity	Available Sizes
MedChemExpress	(22R)-Budesonide-d6	HY-125922S	Not Specified	C ₂₅ H ₂₈ D ₆ O ₆	~436.57	>98% (typical)	Not Specified	1mg, 5mg, 10mg
LGC Standards (distributor for TRC)	Budesonide-d6	TRC-B689493	113418-9-63-1	C ₂₅ H ₂₈ D ₆ O ₆	436.57	>95% (HPLC)	>95%	Contact for sizes
AdooQ Bioscience	(22R)-Budesonide	A12677	51372-29-3	C ₂₅ H ₃₄ O ₆	430.53	Not Specified	Not Applicable	5mg, 10mg, 25mg, 50mg
Simson Pharma	(22R)-Budesonide	B050036	51372-29-3	C ₂₅ H ₃₄ O ₆	430.53	Not Specified	Not Applicable	Custom Synthesis
ChemBK	(22R)-Budesonide-d6	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Inquire

Note: Data for non-deuterated (22R)-Budesonide from some suppliers is included for reference. Isotopic purity and specific product details for deuterated compounds should be confirmed with the supplier.

Mechanism of Action: Glucocorticoid Receptor Signaling

Budesonide exerts its anti-inflammatory effects by acting as an agonist for the glucocorticoid receptor (GR).[1][4] Upon entering the cell, budesonide binds to the cytosolic GR, leading to a conformational change and dissociation of chaperone proteins.[1] The activated budesonide-GR complex then translocates to the nucleus, where it modulates gene expression.[4] This occurs through two primary mechanisms:

- Transactivation: The complex binds to glucocorticoid response elements (GREs) on the DNA, upregulating the transcription of anti-inflammatory genes.[4]
- Transrepression: The complex interacts with and inhibits pro-inflammatory transcription factors, such as NF- κ B and AP-1, thereby downregulating the expression of inflammatory cytokines, chemokines, and adhesion molecules.[5][6]



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Budesonide Glucocorticoid Receptor Signaling Pathway

Experimental Protocols

The primary application of **(22R)-Budesonide-d6** is as an internal standard for the quantification of (22R)-Budesonide in biological samples, typically plasma, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Solid-Phase Extraction (SPE)

- **Spiking:** To 200 µL of plasma sample, add a known concentration of **(22R)-Budesonide-d6** solution (e.g., 10 µL of a 100 ng/mL solution).
- **Conditioning:** Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- **Loading:** Load the plasma sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of 5% methanol in water to remove interferences.
- **Elution:** Elute the analyte and internal standard with 1 mL of methanol.
- **Drying:** Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- **Reconstitution:** Reconstitute the dried residue in 100 µL of the mobile phase.

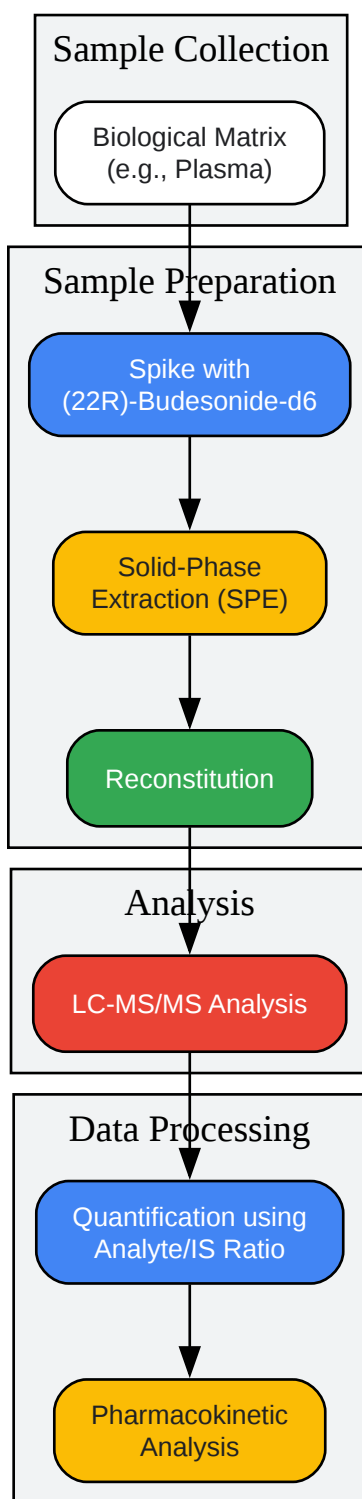
LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm) is suitable.
 - **Mobile Phase:** A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B) can be used.
 - **Flow Rate:** A typical flow rate is 0.3-0.5 mL/min.
 - **Injection Volume:** 5-10 µL.
- **Tandem Mass Spectrometry (MS/MS):**
 - **Ionization:** Electrospray ionization (ESI) in positive mode is commonly used.

- Multiple Reaction Monitoring (MRM): Monitor the specific precursor to product ion transitions for both (22R)-Budesonide and **(22R)-Budesonide-d6**. Example transitions are:
 - (22R)-Budesonide: m/z 431.2 \rightarrow 323.2
 - **(22R)-Budesonide-d6**: m/z 437.2 \rightarrow 329.2
- Note: These transitions should be optimized on the specific instrument being used.

Experimental Workflow

The following diagram illustrates the typical workflow for a pharmacokinetic study using **(22R)-Budesonide-d6**.



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Bioanalytical Workflow for (22R)-Budesonide

Conclusion

(22R)-Budesonide-d6 is an indispensable tool for researchers in drug development and clinical pharmacology. Its use as an internal standard ensures the reliability and accuracy of bioanalytical methods for the quantification of (22R)-Budesonide. This guide provides a foundational understanding of the available commercial sources, product specifications, and a detailed methodology for its application. For the most accurate and up-to-date information, it is always recommended to consult the suppliers' technical datasheets and certificates of analysis.

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